

Application Notes and Protocols: (2-Methylbutyl)cyclohexane in Surrogate Fuel Models

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Compound of Interest

Compound Name: (2-Methylbutyl)cyclohexane

CAS No.: 54105-77-0

Cat. No.: B3271151

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the role and evaluation of **(2-Methylbutyl)cyclohexane** as a potential component in surrogate fuel models for real transportation fuels like jet fuel and gasoline. Due to the limited availability of specific experimental data for **(2-Methylbutyl)cyclohexane** in the public domain, this document also includes representative data and protocols for structurally similar cycloalkanes to provide a practical framework for research.

Introduction to (2-Methylbutyl)cyclohexane as a Surrogate Fuel Component

Surrogate fuels are mixtures of a few well-characterized hydrocarbon compounds designed to emulate the physical and chemical properties of complex real fuels. **(2-Methylbutyl)cyclohexane** (C₁₁H₂₂) is a cycloalkane (or naphthene) that is representative of the cyclic paraffinic hydrocarbons present in conventional and alternative fuels. Cycloalkanes

significantly influence combustion characteristics such as ignition delay, flame speed, and soot formation. The inclusion of alkylated cyclohexanes like **(2-Methylbutyl)cyclohexane** in surrogate models is crucial for accurately predicting the combustion behavior of real fuels in advanced engine designs.

Key Properties of **(2-Methylbutyl)cyclohexane**:

Property	Value
Molecular Formula	C ₁₁ H ₂₂
Molecular Weight	154.3 g/mol
CAS Number	54105-77-0

Note: Detailed experimental combustion data for **(2-Methylbutyl)cyclohexane** is not readily available. The following sections will provide general protocols and representative data from similar cycloalkanes.

Role in Surrogate Fuel Formulation

The formulation of a surrogate fuel is a systematic process aimed at matching key properties of the target real fuel.^[1] These properties can be broadly categorized as physical and chemical.

Target Properties for Surrogate Fuel Formulation:

Category	Target Property	Influence of (2-Methylbutyl)cyclohexane
Physical	Density	High density compared to n-alkanes of similar carbon number.
Viscosity	Influences spray atomization and mixing.	
Distillation Curve	Contributes to the mid-to-high boiling range of the fuel.	
Chemical	Hydrogen/Carbon (H/C) Ratio	Lower H/C ratio than corresponding alkanes, affecting stoichiometry and emissions.
Derived Cetane Number (DCN)	Influences ignition quality. Cycloalkanes generally have moderate DCNs. ^[2]	
Lower Heating Value (LHV)	A fundamental property for energy content.	
Threshold Sooting Index (TSI)	The cyclic structure can be a precursor to soot formation.	

A typical surrogate fuel for jet fuel might consist of a mixture of n-alkanes (e.g., n-dodecane), iso-alkanes (e.g., iso-octane), aromatics (e.g., toluene), and cycloalkanes like **(2-Methylbutyl)cyclohexane** or its isomers.^{[1][3]} The proportions of these components are optimized to match the target properties of the real fuel.

Quantitative Data (Representative for C11 Alkylated Cycloalkanes)

As specific data for **(2-Methylbutyl)cyclohexane** is scarce, the following tables present representative data for other cycloalkanes to illustrate typical combustion characteristics.

Table 1: Representative Ignition Delay Times of Cycloalkanes at High Temperatures (Shock Tube Data)

Fuel	Temperature (K)	Pressure (atm)	Equivalence Ratio (Φ)	Ignition Delay Time (μ s)
Cyclohexane	1200	6	1.0	~500[4]
Cyclohexane	1300	6	1.0	~200[4]
Cyclohexane	1400	6	1.0	~100[4]
Methylcyclohexane	1200	10	1.0	~800
Methylcyclohexane	1300	10	1.0	~350
Methylcyclohexane	1400	10	1.0	~150

Note: This table provides an illustrative example of how ignition delay times for cycloalkanes are typically presented. Actual values can vary significantly with experimental conditions.

Table 2: Representative Laminar Flame Speeds of Cycloalkanes at Atmospheric Pressure

Fuel	Equivalence Ratio (Φ)	Temperature (K)	Pressure (atm)	Laminar Flame Speed (cm/s)
Cyclohexane	1.0	403	1	~45[5]
Cyclohexane	1.1	403	1	~46[5]
Methylcyclohexane	1.0	353	1	~42
Methylcyclohexane	1.1	353	1	~43

Note: This table illustrates the typical relationship between equivalence ratio and laminar flame speed for cycloalkanes.

Experimental Protocols

The following are detailed protocols for key experiments used to evaluate the combustion properties of surrogate fuel components.

Protocol 4.1: Surrogate Fuel Formulation

Objective: To prepare a surrogate fuel mixture that matches the target properties of a real fuel.

Materials:

- High-purity (>99%) hydrocarbon components: n-alkanes, iso-alkanes, aromatics, and **(2-Methylbutyl)cyclohexane**.
- Calibrated balance (± 0.001 g).
- Glass beakers and flasks.
- Magnetic stirrer and stir bars.
- Gas chromatograph (GC) for composition verification.

Procedure:

- Define Target Properties: Based on the analysis of the real fuel, establish the target values for properties such as H/C ratio, DCN, density, and distillation curve.
- Component Selection: Choose a limited number of components, including **(2-Methylbutyl)cyclohexane**, to represent the major hydrocarbon classes in the real fuel.^[1]
- Mixture Optimization: Use a chemical property optimization tool or a set of blending rules to calculate the required mole or mass fractions of each component to match the target properties.

- Blending: a. Tare a clean, dry glass beaker on the balance. b. Add the required mass of each component to the beaker, recording the exact mass added. c. Place a magnetic stir bar in the beaker and stir the mixture for at least 30 minutes to ensure homogeneity.
- Composition Verification: Analyze a sample of the blended surrogate fuel using a GC to confirm that the final composition matches the calculated formulation.

Protocol 4.2: Ignition Delay Time Measurement in a Shock Tube

Objective: To measure the high-temperature autoignition delay time of a surrogate fuel mixture.

Apparatus:

- High-pressure shock tube.[6]
- Fast pressure transducers.
- Optical diagnostics for chemiluminescence detection (e.g., photomultiplier tube with a filter for OH* emission).
- Gas mixing system.
- Data acquisition system.

Procedure:

- Mixture Preparation: a. For liquid fuels like **(2-Methylbutyl)cyclohexane**, a heated injection system or an aerosol method is often used to introduce the fuel into the shock tube.[7] b. The fuel is mixed with an oxidizer (e.g., air or a mixture of O₂ and a diluent like Argon) to the desired equivalence ratio.
- Shock Tube Operation: a. The driven section of the shock tube is filled with the prepared fuel/oxidizer mixture to a specific initial pressure. b. The driver section is filled with a high-pressure gas (e.g., Helium). c. The diaphragm separating the two sections is ruptured, generating a shock wave that propagates through the test gas, rapidly heating and compressing it.

- Data Acquisition: a. Pressure transducers and optical detectors record the pressure and light emission profiles behind the reflected shock wave. b. The ignition delay time is defined as the time interval between the arrival of the reflected shock wave and the onset of ignition, which is typically identified by a sharp increase in pressure and/or light emission.[6][8]
- Data Analysis: a. The temperature and pressure behind the reflected shock wave are calculated from the shock velocity and initial conditions. b. Ignition delay times are measured for a range of temperatures and pressures to characterize the fuel's autoignition behavior.

Protocol 4.3: Ignition Delay Time Measurement in a Rapid Compression Machine (RCM)

Objective: To measure the low-to-intermediate temperature autoignition delay time of a surrogate fuel mixture.

Apparatus:

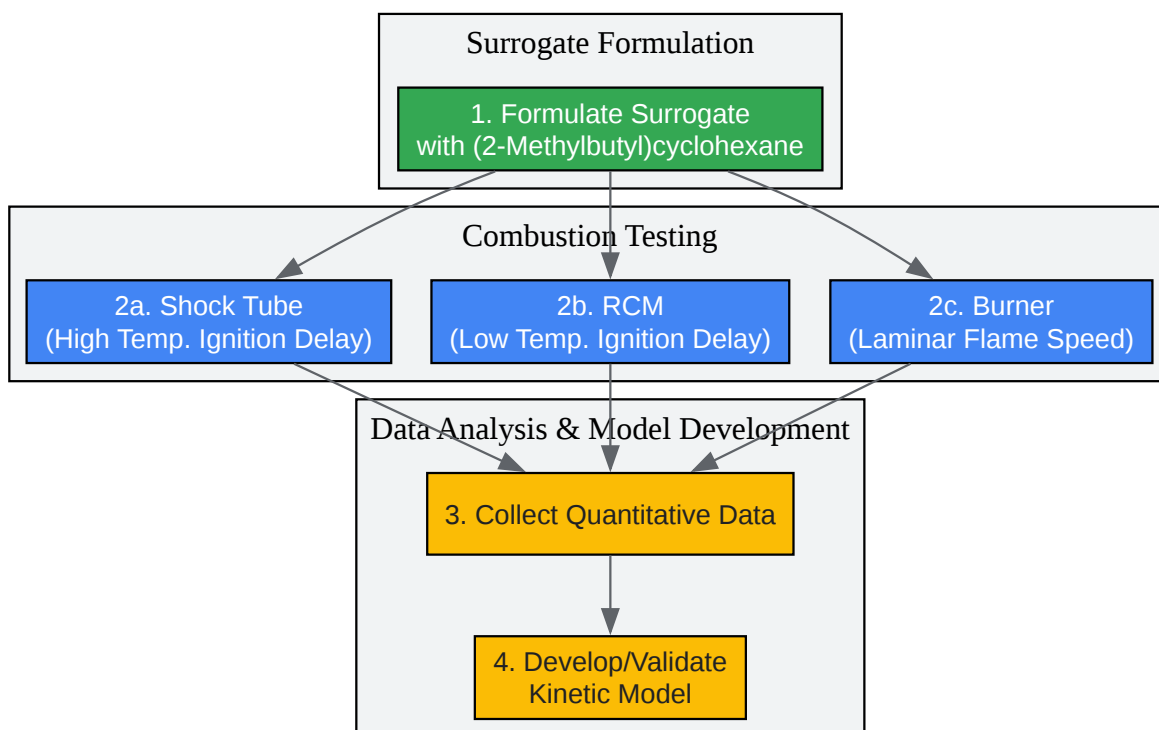
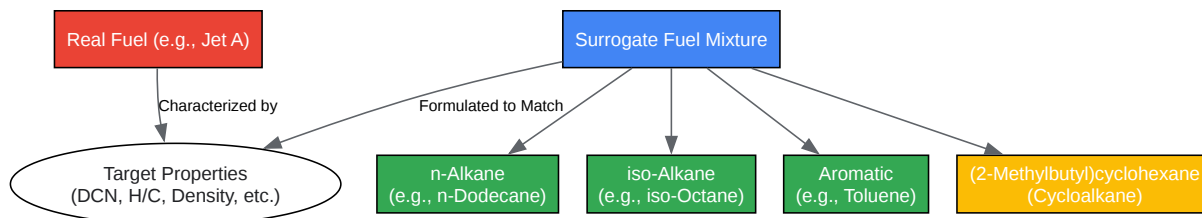
- Rapid Compression Machine (RCM).[9][10]
- Pressure transducer.
- High-speed camera (optional, for direct visualization).
- Gas mixing and injection system.
- Data acquisition system.

Procedure:

- Mixture Preparation: A homogeneous mixture of the surrogate fuel and oxidizer is prepared in a mixing vessel and then introduced into the RCM combustion chamber.[11]
- RCM Operation: a. A piston rapidly compresses the fuel/air mixture to a predefined pressure and temperature, simulating a single compression stroke of an engine.[9] b. The piston is then held in place, and the mixture is allowed to autoignite.
- Data Acquisition: a. A pressure transducer records the pressure history within the combustion chamber. b. Ignition delay is determined as the time from the end of compression to the point of maximum rate of pressure rise.[10]

- Data Analysis: The experiment is repeated for various compressed temperatures and pressures to map out the ignition delay characteristics, including the negative temperature coefficient (NTC) region, which is critical for engine modeling.[9]

Visualizations



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References

- [1. mdpi.com](https://www.mdpi.com) [mdpi.com]
- [2. rosap.nsl.bts.gov](https://rosap.nsl.bts.gov) [rosap.nsl.bts.gov]
- [3. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [4. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [5. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [6. petersengroup.tamu.edu](https://petersengroup.tamu.edu) [petersengroup.tamu.edu]
- [7. Aerosol Shock Tube Designed for Ignition Delay Time Measurements of Low-Vapor-Pressure Fuels and Auto-Ignition Flow-Field Visualization](#) [mdpi.com]
- [8. m.youtube.com](https://m.youtube.com) [m.youtube.com]
- [9. files01.core.ac.uk](https://files01.core.ac.uk) [files01.core.ac.uk]
- [10. sae.org](https://www.sae.org) [sae.org]
- [11. researchgate.net](https://www.researchgate.net) [researchgate.net]
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